Technical Monograph: Spectroscopic Characterization & Analytical Profiling of 4-Aminomandelic Acid

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Compound of Interest

Compound Name:	*2-(4-Aminophenyl)-2-hydroxyacetic acid*
CAS No.:	*13104-66-0*
Cat. No.:	*B2865508*

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Executive Summary & Molecular Identity

2-(4-Aminophenyl)-2-hydroxyacetic acid (commonly 4-Aminomandelic acid) is a critical bifunctional chiral intermediate. It serves as a structural scaffold in the synthesis of semi-synthetic cephalosporins and monobactams. Its amphoteric nature—possessing both a basic primary amine and an acidic carboxylic acid—presents unique challenges in spectroscopic characterization and chromatographic separation.

This guide provides a definitive reference for the identification, structural confirmation, and purity analysis of 4-AMA, distinguishing it from its structural analogs such as 4-aminophenylacetic acid and

-hydroxyphenylglycine.

Chemical Identity Table

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Parameter	Data
IUPAC Name	2-(4-Aminophenyl)-2-hydroxyacetic acid
Common Synonyms	4-Aminomandelic acid; -Aminomandelic acid
CAS Registry	3196-73-4 (Racemic); 71630-32-5 ((R)-isomer)
Molecular Formula	
Molecular Weight	167.16 g/mol
pKa Values (Est.)	(COOH), (Anilinium)
Physical State	Off-white to pale yellow crystalline powder

Spectroscopic Atlas

The following data represents the consensus analytical profile for high-purity 4-AMA.

UV-Visible Spectroscopy

The conjugation of the amino auxochrome with the phenyl ring results in a bathochromic shift compared to unsubstituted mandelic acid.

- Solvent: Methanol or 0.1 N HCl
- : 235 nm (primary), 285 nm (secondary band, typical of aniline derivatives).
- Diagnostic Utility: The ratio of absorbance at 235/285 nm is a quick purity check against non-aminated precursors (e.g., 4-nitromandelic acid).

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

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Frequency ( )	Assignment	Structural Causality
3350 - 3450	N-H Stretch	Doublet typical of primary amines ( ).
3200 - 3300	O-H Stretch	Broad band; overlap of alcohol and carboxylic acid OH.
2500 - 3000	C-H Stretch	Broad "ammonium" band often seen if zwitterionic character exists.
1705 - 1725	C=O Stretch	Strong carbonyl absorption of the -hydroxy acid.
1600 - 1620	N-H Bend	Scissoring vibration of the primary amine.
1515 & 1450	C=C Ring	Aromatic ring skeletal vibrations.
1180 - 1220	C-N Stretch	Aryl-amine bond; distinct from alkyl amines.

Nuclear Magnetic Resonance (NMR)

H-NMR (400 MHz, DMSO-)

The spectrum is characterized by a classic AA'BB' aromatic system and a distinct methine singlet.

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Shift (ppm)	Multiplicity	Integration	Assignment	Notes
6.95 - 7.05	Doublet (Hz)	2H	Ar-H (meta)	Protons meta to amino group.
6.45 - 6.55	Doublet (Hz)	2H	Ar-H (ortho)	Upfield shift due to shielding by .
4.75 - 4.85	Singlet	1H		The chiral methine proton.
5.00 - 6.00	Broad	3H	,	Exchangeable; chemical shift varies with concentration/water.

C-NMR (100 MHz, DMSO-)

Shift (ppm)	Assignment
174.5	C=O (Carboxylic Acid)
148.2	C-N (Aromatic ipso)
129.5	C-C (Aromatic ipso to alkyl group)
127.8	Ar-C (Meta carbons)
113.5	Ar-C (Ortho carbons - shielded)
72.8	C-OH (Benzylic methine)

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Mass Spectrometry (ESI-MS)

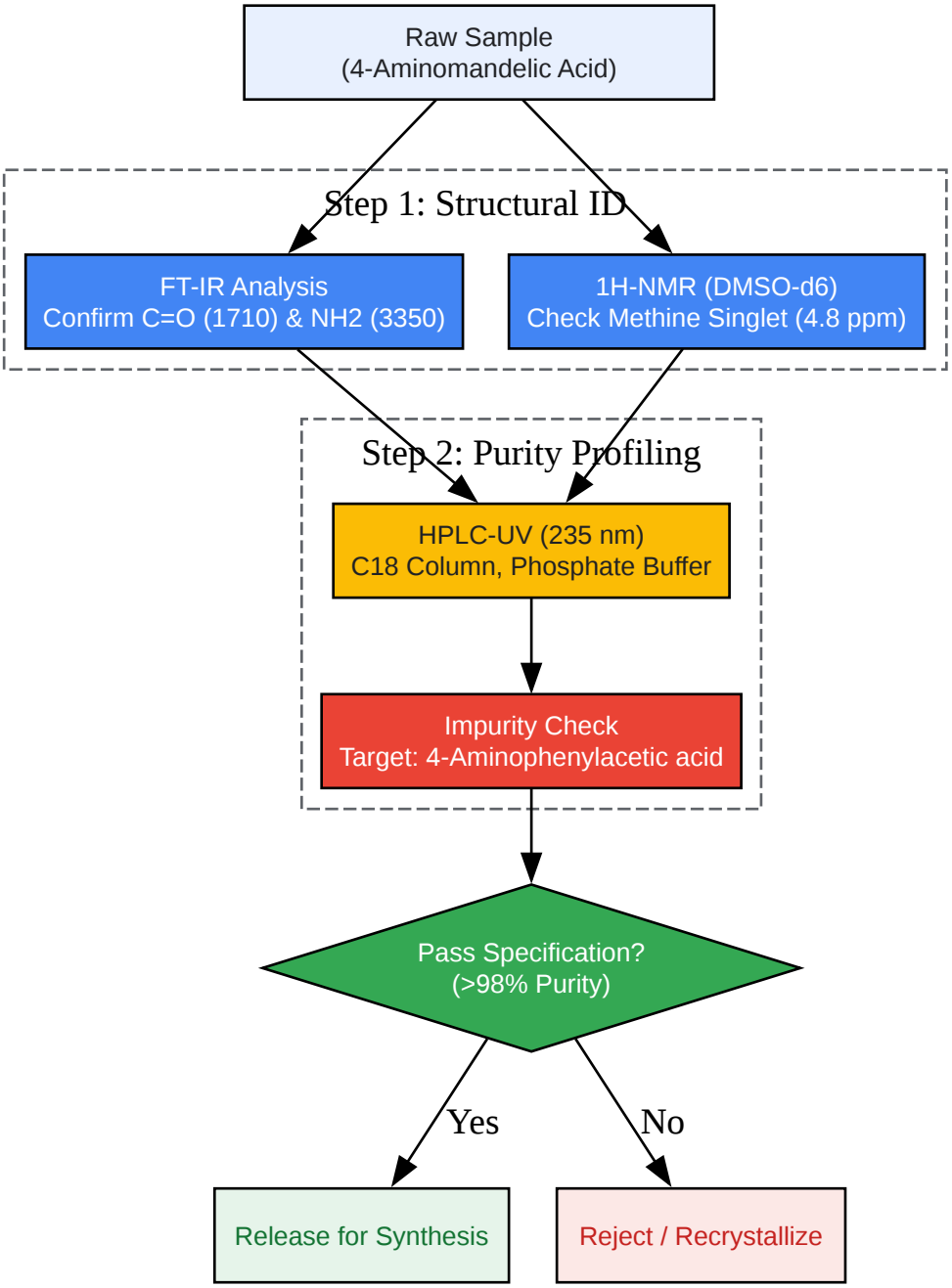
- Ionization Mode: Positive Electrospray (ESI+).
- Molecular Ion:

  m/z.
- Key Fragmentation:
  - : Loss of hydroxyl group.
  - : Decarboxylation/loss of formic acid moiety (characteristic of mandelic derivatives).
  - : Aminobenzyl cation.

Analytical Workflow & Visualization

The following diagram illustrates the logical flow for confirming the identity and purity of 4-AMA batches, specifically designed to detect the common impurity 4-Aminophenylacetic acid (over-reduction product).

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Figure 1: Integrated Analytical Workflow for 4-Aminomandelic Acid qualification.

Standardized Experimental Protocols

High-Performance Liquid Chromatography (HPLC) Method

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This method is optimized to separate the hydroxy-acid (mandelic) from the acetic acid analog.

- Column: C18 (Octadecylsilane),

  mm, 5 µm (e.g., Agilent Zorbax or equiv).
- Mobile Phase:
  - Solvent A: 20 mM Potassium Phosphate Buffer (

    ), adjusted to pH 3.0 with Phosphoric Acid.
  - Solvent B: Acetonitrile (HPLC Grade).
  - Ratio: Isocratic 90% A : 10% B (or gradient 5% B to 30% B over 15 mins).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 235 nm.
- Temperature: 25°C.
- Retention Logic: 4-AMA is more polar (due to the -OH group) and will elute earlier than the impurity 4-aminophenylacetic acid.

Sample Preparation for NMR

- Weigh approx. 10 mg of sample.
- Dissolve in 0.6 mL of DMSO-

  .
  - Note:

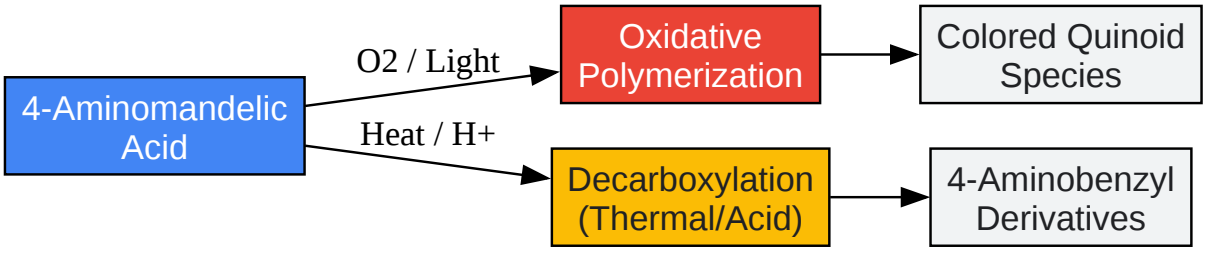
    can be used, but exchangeable protons (OH, NH2) will disappear, and the water peak may obscure the methine singlet if not perfectly suppressed. DMSO is preferred for full structural elucidation.
- Transfer to a clean, dry 5mm NMR tube.

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Stability & Degradation Pathways

Researchers must be aware of two primary degradation vectors:

- Oxidative Darkening: The aniline moiety is susceptible to oxidation, turning the powder from off-white to brown/black. Store under inert atmosphere (Argon/Nitrogen).
- Decarboxylation: Under high thermal stress or strong acidic conditions, trace decarboxylation to 4-aminobenzyl alcohol derivatives may occur.



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Figure 2: Primary degradation pathways requiring mitigation during storage.

References

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